

An In-depth Technical Guide to 2-Pyridylidiphenylphosphine

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Compound of Interest

Compound Name: **2-Pyridylidiphenylphosphine**

Cat. No.: **B124867**

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This technical guide provides a comprehensive overview of **2-Pyridylidiphenylphosphine**, a significant organophosphorus compound utilized extensively by researchers, scientists, and professionals in drug development. It details the compound's core properties, synthesis, and applications, with a focus on its role in catalysis and pharmaceutical research.

Core Properties and Data

2-Pyridylidiphenylphosphine, also known as 2-(Diphenylphosphino)pyridine, is a white crystalline solid at room temperature.^[1] It is a versatile ligand in organometallic chemistry, capable of coordinating to metal centers in both a monodentate and a bidentate fashion.^[1] This flexibility is crucial for its application in various catalytic processes.

The fundamental quantitative data for **2-Pyridylidiphenylphosphine** are summarized in the table below for easy reference and comparison.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₇ H ₁₄ NP |
| Molecular Weight | 263.27 g/mol [2] [3] [4] |
| CAS Number | 37943-90-1 [1] [2] [3] [4] [5] |
| Appearance | White crystalline solid [1] |
| Melting Point | 82-87 °C [1] [3] [6] |
| Boiling Point | 163 °C [1] |
| IUPAC Name | diphenyl(pyridin-2-yl)phosphane [2] [4] |
| Synonyms | 2-(Diphenylphosphino)pyridine, Diphenyl-2-pyridylphosphine, Diphenyl(2-pyridinyl)phosphine [2] [4] [5] |

Synthesis and Experimental Protocols

The synthesis of **2-Pyridyldiphenylphosphine** is most commonly achieved through the reaction of 2-lithiopyridine with chlorodiphenylphosphine.[\[1\]](#) An alternative synthetic route involves the reaction of 2-iodopyridine with diphenylphosphine.[\[7\]](#)

Detailed Experimental Protocol for Synthesis from 2-Lithiopyridine and Chlorodiphenylphosphine:

This protocol is based on the commonly cited synthetic route.[\[1\]](#)

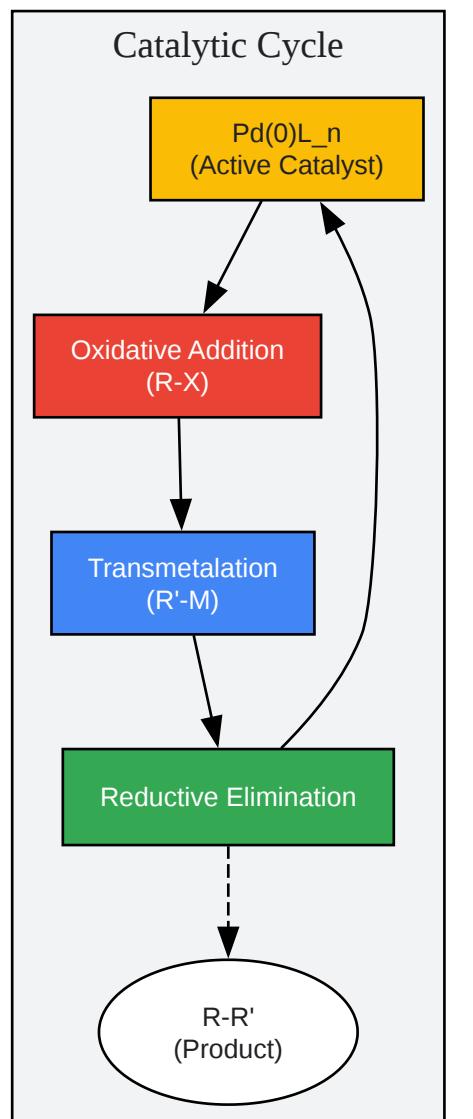
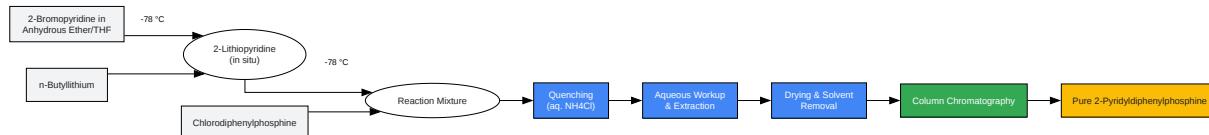
Materials:

- 2-Bromopyridine
- n-Butyllithium (n-BuLi) in hexanes
- Chlorodiphenylphosphine (Ph₂PCl)
- Anhydrous diethyl ether or tetrahydrofuran (THF)

- Anhydrous workup reagents (e.g., saturated aqueous ammonium chloride, distilled water, brine)
- Anhydrous sodium sulfate or magnesium sulfate for drying
- Solvents for purification (e.g., hexanes, ethyl acetate)

Procedure:

- Preparation of 2-Lithiopyridine: A solution of 2-bromopyridine in anhydrous diethyl ether or THF is cooled to a low temperature (typically -78 °C) under an inert atmosphere (e.g., argon or nitrogen). To this solution, an equimolar amount of n-butyllithium in hexanes is added dropwise, maintaining the low temperature. The reaction mixture is stirred for a designated period to ensure complete formation of 2-lithiopyridine.
- Reaction with Chlorodiphenylphosphine: Still at low temperature, a solution of chlorodiphenylphosphine in the same anhydrous solvent is added dropwise to the freshly prepared 2-lithiopyridine solution. The reaction is highly exothermic and requires careful temperature control.
- Quenching and Workup: After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and is then quenched by the careful addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether). The combined organic layers are washed with distilled water and brine.
- Drying and Purification: The organic phase is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting crude product is then purified, typically by column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent, to yield pure **2-Pyridyldiphenylphosphine** as a white solid.



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